

Proper Disposal Procedures for M084 High Tack Multi-Purpose Spray Adhesive

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Compound of Interest

Compound Name: M084

Cat. No.: B1675827

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the proper disposal of **M084** High Tack Multi-Purpose Spray Adhesive canisters, also marketed as TensorGrip M84. Adherence to these procedures is crucial for ensuring laboratory safety and environmental compliance.

Quantitative Data Summary

For optimum performance and safety, storage and handling of **M084** adhesive canisters should adhere to the following temperature limits.

Parameter	Value
Storage Temperature	Do not store at temperatures over 50°C.[1]
Optimal Performance Temperature	Store at 18°C during use, but always above 10°C.[1]
Shelf Life	18 months from date of manufacture.

Experimental Protocols: Canister Depressurization and Disposal

The following protocol outlines the step-by-step methodology for the safe disposal of empty **M084** adhesive canisters. The primary objective is to ensure the canister is fully empty of product and propellant, rendering it safe for disposal as scrap metal.

Materials Required:

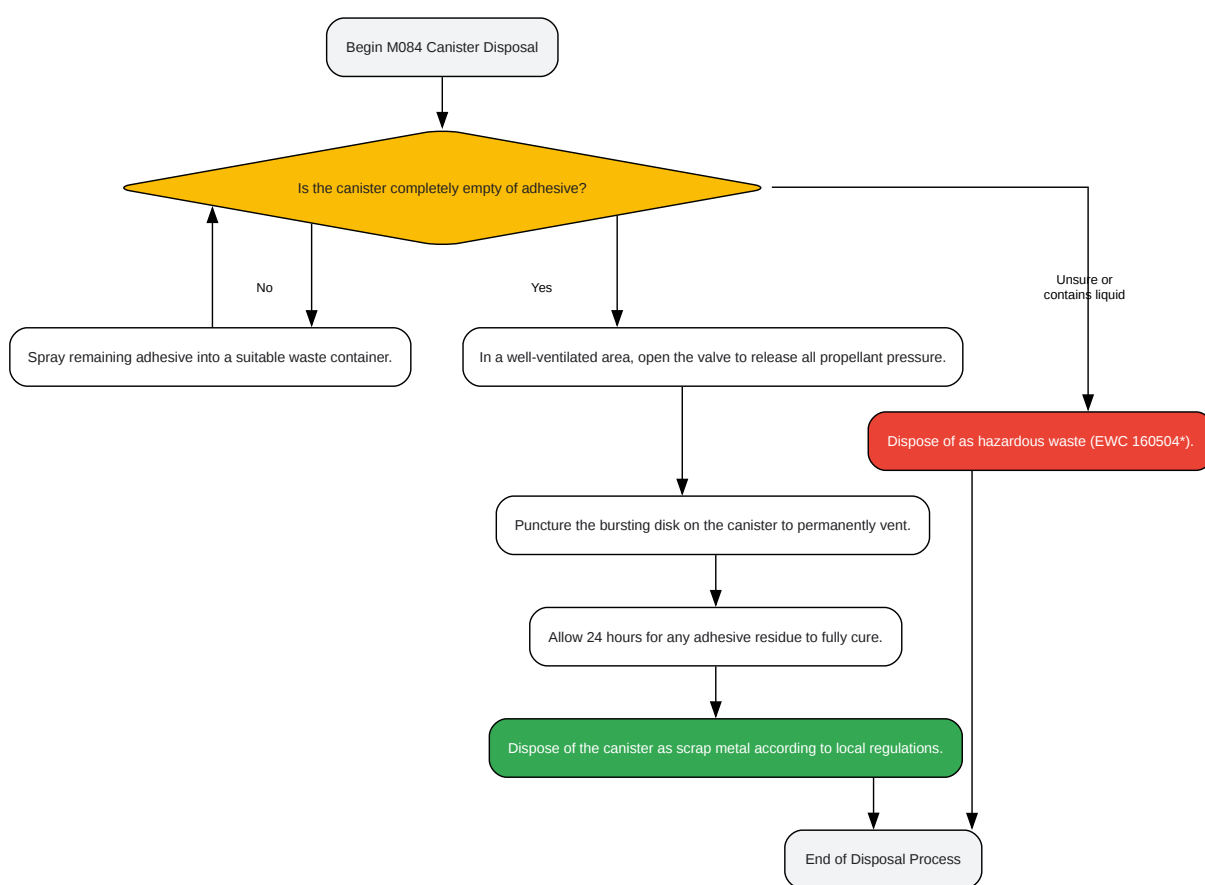
- Personal Protective Equipment (PPE): Safety glasses, protective gloves.
- Suitable container for residual adhesive.
- Non-ferrous rod and mallet or a hammer and punch.[\[2\]](#)[\[3\]](#)

Procedure:

- Ensure Canister is Empty: The adhesive will begin to sputter and lose its effective spray pattern when the canister is nearly empty. Continue to spray into a waste container until only propellant (air) is being expelled.[\[4\]](#)
- Release Residual Pressure: In a well-ventilated area, preferably outdoors, turn the canister on its side and open the valve to release any remaining pressure.[\[3\]](#)
- Depressurize the Canister: Once the pressure is fully evacuated, locate the bursting disk at the top of the canister. Using a non-ferrous rod and mallet or a hammer and punch, strike the perimeter of the disk to puncture it.[\[2\]](#)[\[3\]](#) This action permanently vents the canister.
- Allow for Curing: Leave the canister for 24 hours to allow any residual adhesive to dry and/or cure.[\[2\]](#)
- Final Disposal: Once the canister is empty of all hazardous materials and depressurized, it can be considered scrap metal.[\[2\]](#) Dispose of the canister in accordance with your institution's and local regulations for scrap metal recycling.[\[3\]](#) Canisters that are still pressurized or contain adhesive should be disposed of as hazardous waste according to national or local waste company guidelines, under code EWC 160504* (full or partially empty aerosol).[\[2\]](#) An empty and depressurized canister can be disposed of under code EWC 150104* (empty aerosol, no hazardous residues).[\[2\]](#)

Logical Workflow for M084 Canister Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **M084** adhesive canisters.



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Caption: Logical workflow for the proper disposal of **M084** spray adhesive canisters.

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References

- 1. indasol.co.uk [indasol.co.uk]
- 2. Adhesive Canisters - Disposal Guide | Blog | Apollo Roofing [apollooroofingsolutions.co.uk]
- 3. Tensor Tips for Canister Change & Disposal [tensorglobal.com]
- 4. multimedia.3m.com [multimedia.3m.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for M084 High Tack Multi-Purpose Spray Adhesive]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675827#m084-proper-disposal-procedures]

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